

Personal protective equipment for handling Brefeldin A

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Compound of Interest

Compound Name: *Brefeldin A*

Cat. No.: *B7796825*

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Essential Safety and Handling Guide for Brefeldin A

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, storage, and disposal of **Brefeldin A**. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize exposure risks.

Hazard Identification and Quantitative Data

Brefeldin A is a fungal metabolite that, while a valuable tool in cell biology research, presents potential health hazards. It is classified as toxic if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[1] Accidental ingestion of less than 150 grams may be harmful.[2] There are no established occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **Brefeldin A**. [3] Therefore, it is crucial to handle it with care, utilizing appropriate personal protective equipment and engineering controls.

The following table summarizes key quantitative data for **Brefeldin A**:

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₄ O ₄	[1]
Molecular Weight	280.4 g/mol	[1]
Appearance	White to off-white crystalline solid	[1][4]
Melting Point	203-205 °C	[1]
Solubility	Soluble in DMSO (up to 100 mg/ml), ethanol (up to 25 mg/ml), and methanol. Sparingly soluble in aqueous buffers.[5][6]	
Acute Toxicity (LD50)	250 mg/kg (mouse, intraperitoneal)	[1]
Storage Temperature	-20°C, desiccated	[5][6]

Personal Protective Equipment (PPE)

Due to the toxic nature of **Brefeldin A**, stringent adherence to PPE protocols is mandatory. The following table outlines the required PPE for handling this compound.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. A minimum thickness of 0.11 mm is advised, with a breakthrough time of at least 480 minutes. Always inspect gloves for integrity before use and dispose of them as hazardous waste after handling the compound. ^[7]
Eye Protection	Safety glasses with side shields or chemical splash goggles	To protect against splashes and airborne particles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and personal clothing from contamination. For large-scale operations or when handling the powder outside of a containment system, a disposable gown or coveralls may be necessary.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powdered form of Brefeldin A outside of a certified chemical fume hood to prevent inhalation of airborne particles. The type of respirator should be selected based on a risk

assessment of the specific procedure.

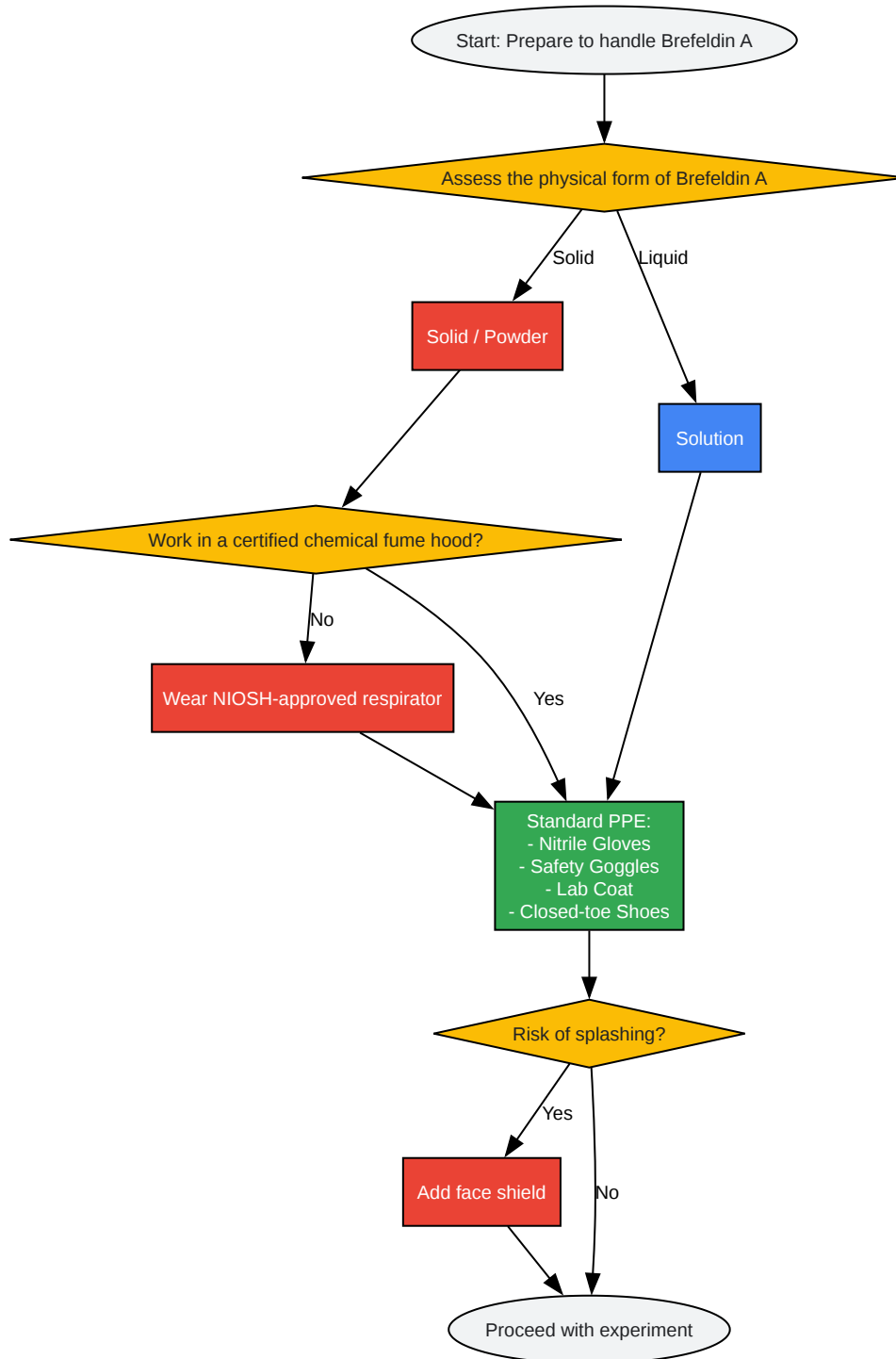
Foot Protection

Closed-toe shoes

To protect feet from potential spills.

Below is a decision-making workflow for selecting the appropriate PPE when handling **Brefeldin A**.

PPE Selection Workflow for Brefeldin A

[Click to download full resolution via product page](#)PPE Selection Workflow for **Brefeldin A**

Operational Plan: Handling and Storage

Engineering Controls

- Solid **Brefeldin A**: All weighing and aliquoting of powdered **Brefeldin A** must be conducted in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.
- **Brefeldin A** Solutions: While less likely to become airborne, solutions should also be handled in a chemical fume hood to minimize exposure to aerosols and vapors, especially when vortexing or sonicating.

General Handling Practices

- Avoid all personal contact with **Brefeldin A**.^[2]
- Do not eat, drink, or smoke in areas where **Brefeldin A** is handled or stored.
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Keep containers of **Brefeldin A** tightly sealed when not in use.

Storage

- Store **Brefeldin A** at -20°C in a desiccated environment.^{[5][6]}
- Ensure the storage container is clearly labeled with the chemical name and hazard warnings.
- Store away from incompatible materials, such as strong oxidizing agents.

Disposal Plan

All waste containing **Brefeldin A**, including empty containers, contaminated PPE, and experimental materials, must be disposed of as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect in a compatible, sealed, and labeled hazardous waste container. Do not pour **Brefeldin A** solutions down the drain.
- Contaminated Materials: All disposable items that have come into contact with **Brefeldin A**, such as pipette tips, gloves, and paper towels, must be placed in a designated hazardous waste container.

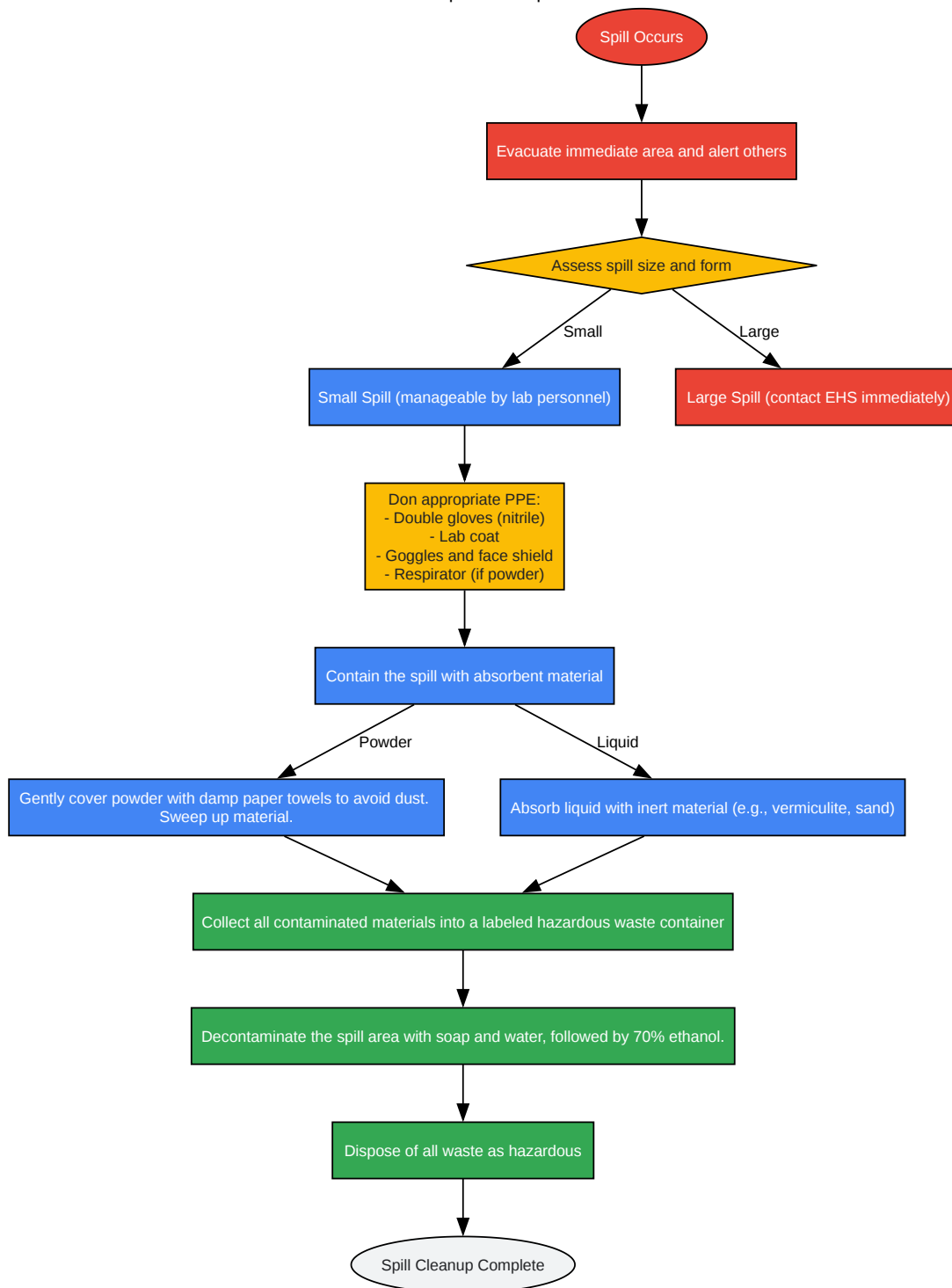
Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on hazardous waste disposal.

Emergency Procedures: Spill and Exposure Protocol

Spill Cleanup

In the event of a spill, follow these procedures immediately.

Brefeldin A Spill Cleanup Workflow



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Brefeldin A Spill Cleanup Workflow

Exposure Response

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1] Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. [1] Seek immediate medical attention.

In all cases of exposure, report the incident to your supervisor and your institution's EHS department. Provide them with the Safety Data Sheet (SDS) for **Brefeldin A**.

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Email: info@benchchem.com